

optimizing concentration of 2-Chloro-6-methyl-benzamidine hydrochloride

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Compound of Interest

Compound Name: 2-Chloro-6-methyl-benzamidine
hydrochloride

Cat. No.: B1457857

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Technical Support Center: 2-Chloro-6-methyl-benzamidine hydrochloride

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Introduction

Welcome to the technical support guide for **2-Chloro-6-methyl-benzamidine hydrochloride**. This document is designed for researchers, scientists, and drug development professionals to provide field-proven insights and troubleshooting strategies for optimizing the use of this compound in your experiments.

2-Chloro-6-methyl-benzamidine hydrochloride is a substituted benzamidine derivative. Structurally, the N-(2-chloro-6-methyl-phenyl) moiety is a key pharmacophore present in potent kinase inhibitors, most notably Dasatinib (BMS-354825), a dual Src/Abl kinase inhibitor.[1][2] This structural alert suggests that a primary application for this compound is likely in the investigation of protein kinase inhibition, a critical area in oncology and cell signaling research. [3][4] Additionally, the benzamidine core itself is a well-established reversible inhibitor of serine proteases, making this compound potentially useful in biochemical assays where protease activity must be controlled.[5]

This guide provides a comprehensive framework for handling, troubleshooting, and systematically determining the optimal concentration of **2-Chloro-6-methyl-benzamidine hydrochloride** for your specific experimental system.

Section 1: Frequently Asked Questions (FAQs)

This section addresses common initial questions regarding the handling, storage, and preparation of **2-Chloro-6-methyl-benzamidine hydrochloride**.

Q1: How should I store the lyophilized powder and its stock solutions?

A1:

- **Lyophilized Powder:** Upon receipt, store the vial desiccated at 2-8°C for short-term storage. For long-term stability, storing at -20°C is recommended. Protect from light and moisture.
- **Stock Solutions:** Prepare high-concentration stock solutions in a suitable organic solvent like DMSO.^[1] Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to compound degradation.^[6] Store these aliquots tightly sealed at -80°C for maximum stability. We do not recommend storing aqueous solutions for more than one day.^[7]

Q2: How do I reconstitute the compound and prepare a stock solution?

A2: Reconstitution requires careful selection of a solvent in which the compound is highly soluble. For benzamidine derivatives, Dimethyl Sulfoxide (DMSO) is a common and effective choice.^[7]

Protocol for Reconstituting to a 10 mM Stock Solution:

- **Determine Mass:** The molecular weight of **2-Chloro-6-methyl-benzamidine hydrochloride** ($C_8H_9ClN_2 \cdot HCl$) is 205.09 g/mol .
- **Calculate Volume:** To prepare a 10 mM stock, use the following formula: $Volume (L) = Mass (g) / (Molecular Weight (g/mol) * Molarity (mol/L))$ For 1 mg of powder: $Volume (\mu L) = (0.001 g / 205.09 g/mol) / 0.010 mol/L * 1,000,000 \mu L/L \approx 487.6 \mu L$.

- Reconstitution: Add the calculated volume of anhydrous, high-purity DMSO to the vial.^[6] Vortex gently until the powder is completely dissolved. Visually inspect for any particulates.

Q3: What is the solubility of this compound?

A3: Specific solubility data for **2-Chloro-6-methyl-benzamidine hydrochloride** is not widely published. However, we can infer its likely characteristics from structurally similar benzamidine hydrochlorides. As a hydrochloride salt, it is expected to have better aqueous solubility than its free base form.^[8]

Solvent	Benzamidine hydrochloride (Analog)	Expected Behavior for Target Compound
DMSO	~25 mg/mL ^[7]	High solubility, suitable for high-concentration stocks.
Ethanol	~10 mg/mL ^[7]	Moderate solubility.
PBS (pH 7.2)	~3 mg/mL ^[7]	Limited solubility; precipitation may occur upon dilution from stock.
Water	Soluble, 50 mg/mL with heating ^[2]	Moderate solubility, but solutions are less stable. ^[2]

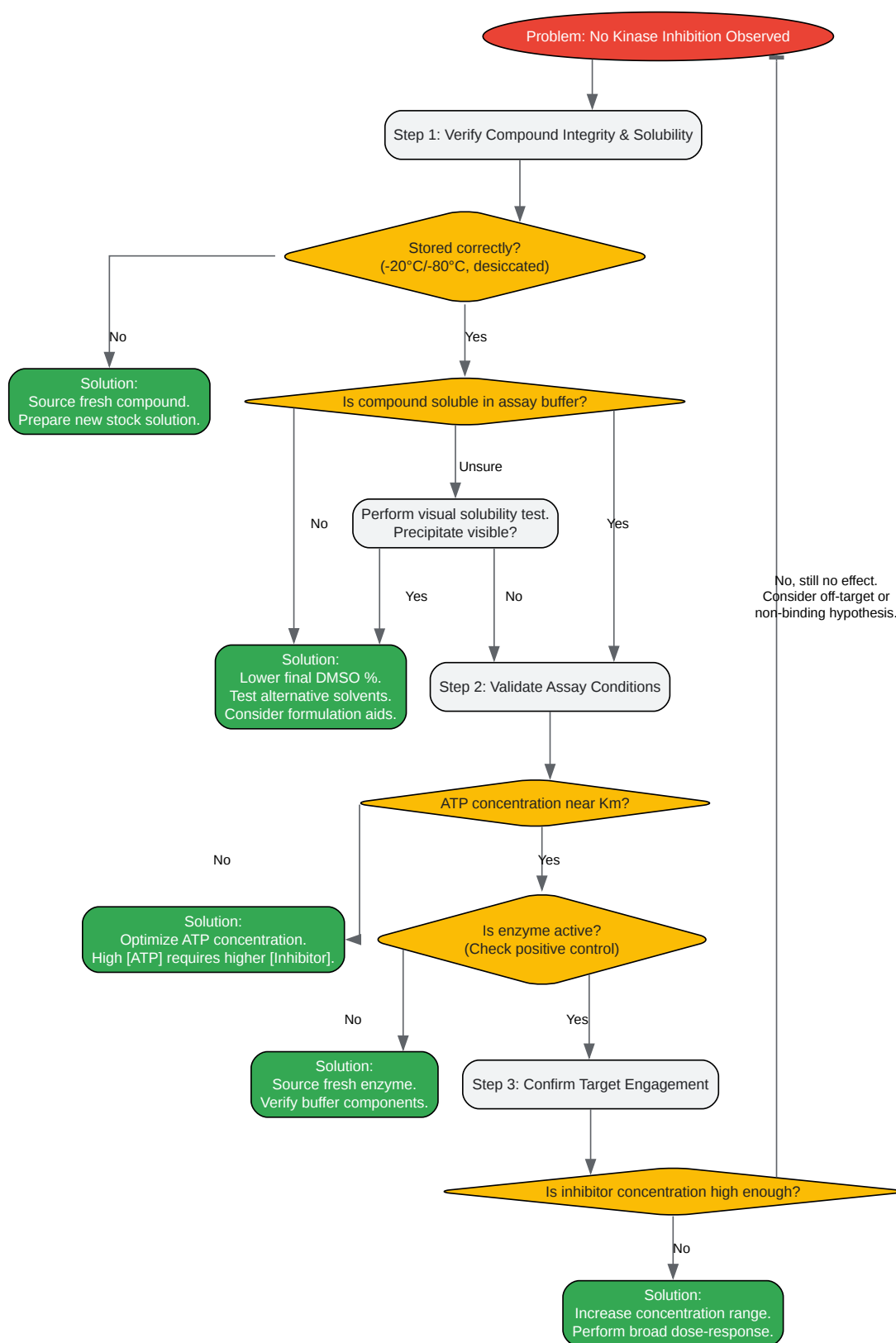
Table 1: Solubility data for the analogous compound Benzamidine hydrochloride, which can serve as a guide for experimental planning.

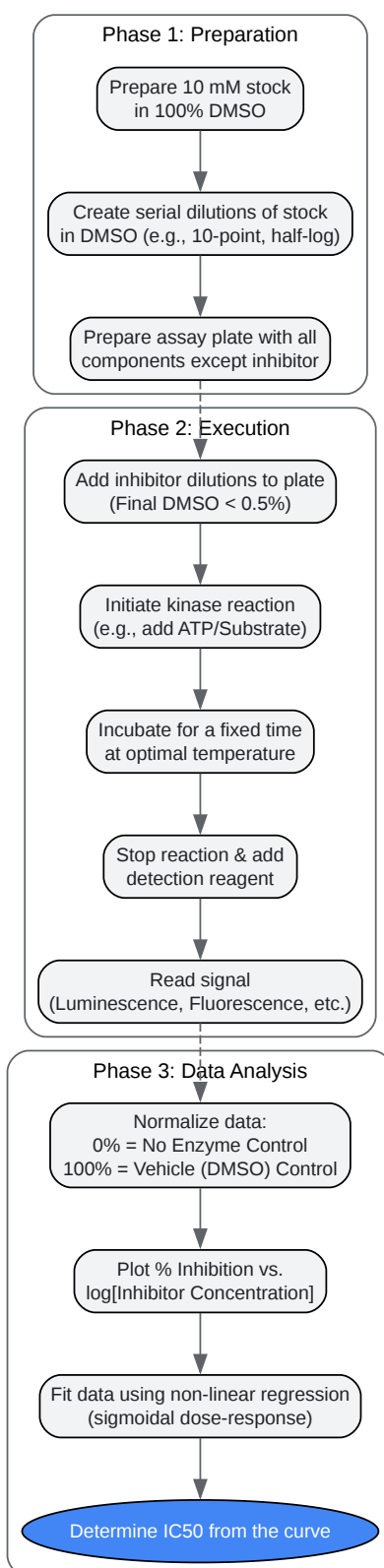
Q4: What are the primary safety precautions when handling this compound?

A4: Until comprehensive toxicological data is available, this compound should be handled as potentially hazardous.^[7] Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid inhalation of the powder by handling it in a chemical fume hood.^[6] In case of contact with skin or eyes, rinse immediately and thoroughly with water.

Section 2: Troubleshooting Guide for Kinase Assays

This section provides a systematic approach to resolving common issues encountered when using **2-Chloro-6-methyl-benzamidine hydrochloride**, particularly in the context of kinase inhibition assays.





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